

"1,4-Bis(bis(1-aziridinyl)phosphinyl)piperazine" chemical structure and properties

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Compound of Interest

Compound Name: 1,4-Bis(bis(1-aziridinyl)phosphinyl)piperazine

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An In-depth Technical Guide to 1,4-Bis(bis(1-aziridinyl)phosphinyl)piperazine

For Researchers, Scientists, and Drug Development Professionals

Introduction

1,4-Bis(bis(1-aziridinyl)phosphinyl)piperazine, also known by synonyms such as Dipin and its National Cancer Institute designation NSC 80096, is a bifunctional alkylating agent.^{[1][2]} Its structure, featuring two bis(1-aziridinyl)phosphinyl groups attached to a central piperazine ring, is key to its biological activity. The strained aziridine rings are highly reactive, enabling the molecule to form covalent bonds with nucleophilic sites on biological macromolecules, most notably DNA. This capability places it in the category of antineoplastic agents, specifically as a DNA cross-linking agent, which has been a cornerstone of cancer chemotherapy. This guide provides a comprehensive overview of its chemical structure, properties, and known biological activities, intended to support further research and development efforts.

Chemical Structure and Identifiers

The core structure of this compound consists of a piperazine ring functionalized at the 1 and 4 positions with bis(1-aziridinyl)phosphinyl moieties.

Chemical Structure:

Identifiers:

Identifier	Value
IUPAC Name	1,4-bis[bis(aziridin-1-yl)phosphoryl]piperazine
CAS Number	738-99-8[1]
Molecular Formula	C12H24N6O2P2[1]
Synonyms	Dipin, Dipine, 1,4-Bis(N,N'-diethylene phosphamide)piperazine, NSC 80096[1][2]

Physicochemical and Toxicological Properties

A summary of the known physicochemical and toxicological properties of **1,4-Bis(bis(1-aziridiny)phosphinyl)piperazine** is presented below. It is classified as a highly toxic and combustible compound.[1]

Property	Value	Reference
Molecular Weight	346.31 g/mol	[1]
Melting Point	186 °C	[1]
XLogP3	-1.2	[1]
Oral LD50 (mouse)	68 mg/kg	[1]
Peritoneal LD50 (mouse)	90 mg/kg	[1]
Toxicity Class	Highly Toxic	[1]
Flammability	Combustible; burning produces toxic nitrogen oxides and phosphorus oxide fumes.	[1]

Spectral Data:

Detailed experimental spectral data (¹H-NMR, ¹³C-NMR, IR, Mass Spectrometry) for **1,4-Bis(bis(1-aziridiny)phosphinyl)piperazine** are not readily available in the public domain

based on the conducted searches.

Synthesis

A specific, detailed experimental protocol for the synthesis of **1,4-Bis(bis(1-aziridinyl)phosphinyl)piperazine** was not found in the available literature. However, the synthesis of analogous bis(aziridinyl)phosphinyl compounds generally involves the reaction of a suitable phosphorus oxychloride derivative with aziridine in the presence of a base to neutralize the HCl formed.

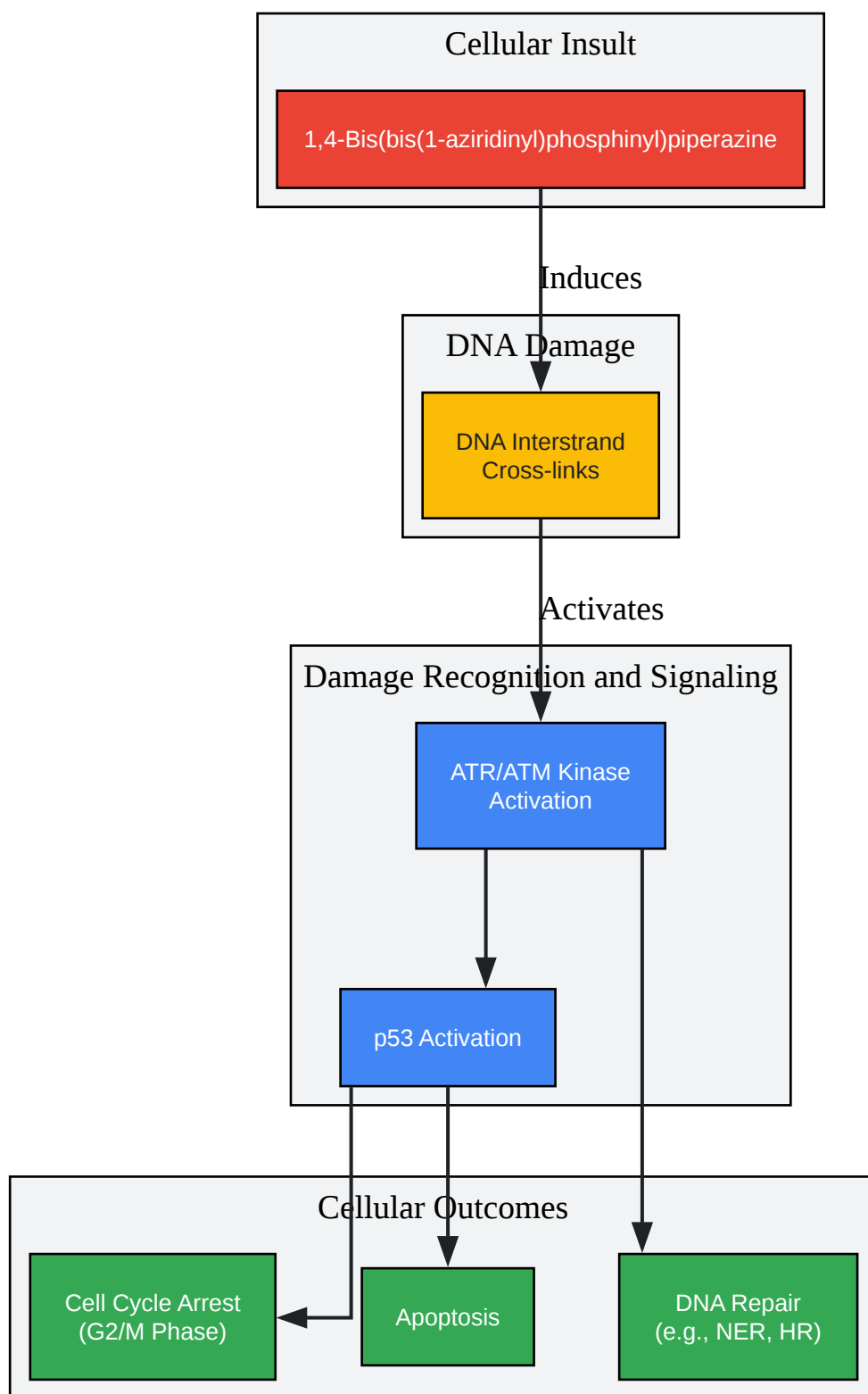
Mechanism of Action and Biological Activity

As a bifunctional alkylating agent, the primary mechanism of action of **1,4-Bis(bis(1-aziridinyl)phosphinyl)piperazine** is the induction of DNA damage, specifically interstrand and intrastrand cross-links. This activity is initiated by the protonation of the aziridine rings under physiological conditions, which facilitates nucleophilic attack by DNA bases.

The proposed mechanism involves the sequential alkylation of two nucleophilic sites on DNA, leading to the formation of a covalent bridge. The N7 position of guanine is a particularly favorable site for alkylation. The formation of these cross-links physically obstructs DNA replication and transcription, triggering cell cycle arrest and ultimately leading to apoptosis (programmed cell death).

Signaling Pathway for DNA Damage Response:

The DNA damage induced by this agent activates a complex network of cellular signaling pathways.



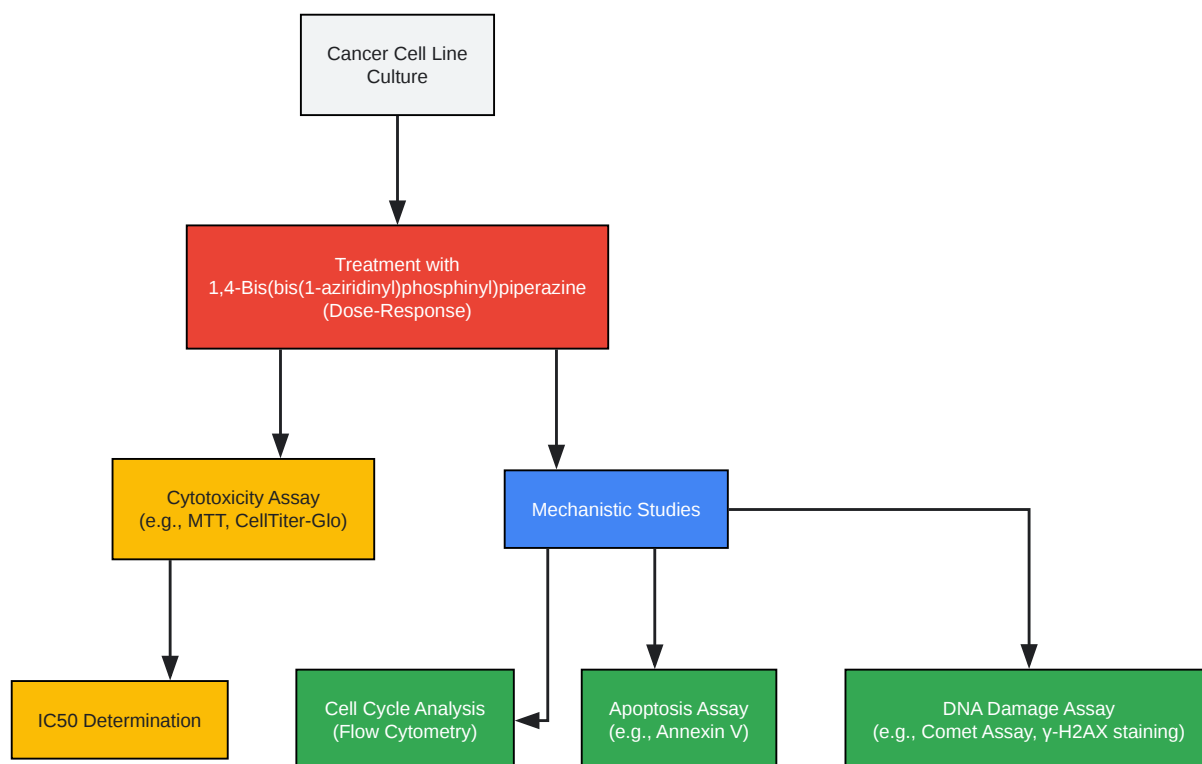
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Caption: DNA Damage Response Pathway initiated by **1,4-Bis(bis(1-aziridinyl)phosphinyl)piperazine**.

Experimental Protocols

Detailed experimental protocols for the use of **1,4-Bis(bis(1-aziridinyl)phosphinyl)piperazine** in specific biological assays are not readily available. However, a general workflow for assessing the cytotoxic and mechanistic activity of such a compound is outlined below.

General Experimental Workflow for Cytotoxicity and Mechanistic Studies:



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Caption: General workflow for evaluating the in vitro activity of an anticancer compound.

Safety and Handling

1,4-Bis(bis(1-aziridiny)phosphinyl)piperazine is designated as a highly toxic compound and should be handled with extreme caution in a controlled laboratory setting.^[1] Appropriate personal protective equipment (PPE), including gloves, lab coat, and safety goggles, is mandatory. Work should be conducted in a well-ventilated fume hood to avoid inhalation of any dust or aerosols. Due to its mutagenic potential as a DNA alkylating agent, appropriate measures to prevent exposure are critical. It is recommended to store the compound in a cool, dry, and well-ventilated area, away from foodstuffs.^[1]

Conclusion

1,4-Bis(bis(1-aziridiny)phosphinyl)piperazine is a potent bifunctional alkylating agent with potential applications in cancer research. Its ability to induce DNA cross-links forms the basis of its cytotoxic activity. While general information on its properties and mechanism of action is available, a lack of specific experimental data, including spectral analyses and detailed biological studies, highlights the need for further investigation to fully characterize this compound and explore its therapeutic potential. Researchers should exercise extreme caution when handling this highly toxic substance.

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References

- 1. echemi.com [echemi.com]
- 2. mdpi.com [mdpi.com]
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